

Rhodium-106 in Nuclear Fuel Reprocessing: A Technical Guide

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Compound of Interest

Compound Name: Rhodium-106

CAS No.: 14234-34-5

Cat. No.: B1219547

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Introduction

Rhodium-106 (^{106}Rh) is a significant radionuclide encountered in the reprocessing of spent nuclear fuel. As a fission product of uranium and plutonium, it is invariably present in high-level liquid waste (HLLW) generated during reprocessing operations. With its extremely short half-life and high-energy beta decay, ^{106}Rh , in secular equilibrium with its parent, Ruthenium-106 (^{106}Ru), is a major contributor to the radioactivity and thermal power of HLLW. This poses considerable challenges for waste management, including storage and vitrification.

This technical guide provides an in-depth overview of the role of **Rhodium-106** in nuclear fuel reprocessing. It covers its production, decay characteristics, chemical behavior in the PUREX (Plutonium and Uranium Recovery by Extraction) process, the challenges it presents, and methodologies for its separation. This document is intended for researchers, scientists, and professionals in the fields of nuclear chemistry, radiopharmaceutical development, and waste management.

Production and Properties of Rhodium-106

Rhodium-106 is not a primary fission product but is generated from the beta decay of its parent isotope, Ruthenium-106. ^{106}Ru is produced in significant yields from the fission of actinides commonly used in nuclear reactors.[1] The concentration of rhodium in spent nuclear fuel increases after irradiation due to the decay of the relatively short-lived ^{103}Ru (half-life = 39.2 days), reaching a stable maximum after approximately one year.[1]

Table 1: Radiological Properties of Ruthenium-106 and **Rhodium-106**

Property	Ruthenium-106 (^{106}Ru)	Rhodium-106 (^{106}Rh)
Half-life	371.5 days[2]	29.8 seconds[3][4]
Decay Mode	β^- [2]	β^- [5]
Beta Decay Energy (Max)	0.0394 MeV	3.545 MeV[5]
Mean Electron Energy	Not applicable	1.411 MeV[6]
Daughter Isotope	^{106}Rh [2]	^{106}Pd (Stable)[5]

Table 2: Cumulative Fission Yield of ^{106}Ru (and thus ^{106}Rh) from Various Actinides

Fissile Nuclide	Neutron Energy	Cumulative Fission Yield (%)
Uranium-235	Thermal (0.0253 eV)	0.402%
Uranium-235	Fast (1.0 MeV)	0.559%
Uranium-238	Fast (1.0 MeV)	2.531%
Plutonium-239	Thermal (0.0253 eV)	4.285%
Plutonium-239	Fast (1.0 MeV)	4.358%

Data sourced from ENDF/B-VI evaluated nuclear data files.[7][8]

Chemical Behavior of Rhodium in the PUREX Process

The PUREX process is the predominant aqueous method for reprocessing spent nuclear fuel. It involves dissolving the fuel in nitric acid and then using solvent extraction with tributyl phosphate (TBP) to separate uranium and plutonium from fission products.

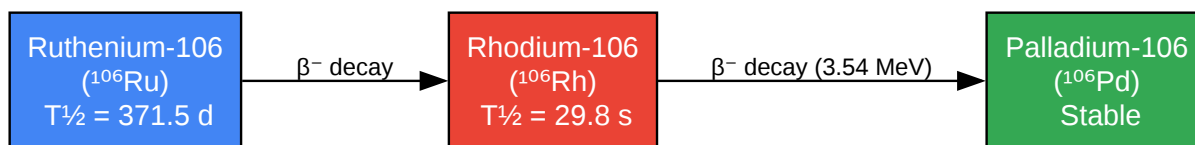
In the highly acidic and nitrate-rich environment of the PUREX process, rhodium exhibits complex chemical behavior. It primarily exists in the +3 oxidation state and forms a variety of stable, kinetically inert aqua and nitrato complexes.^[9] These complexes can include mononuclear species like $[\text{Rh}(\text{H}_2\text{O})_{6-n}(\text{NO}_3)_n]^{3-n}$ and polynuclear oligomers.^{[3][9]} Due to the nature of these complexes, rhodium is not effectively extracted by the TBP solvent used in the PUREX process.^[1] Consequently, the vast majority of rhodium, along with its parent ^{106}Ru , remains in the aqueous raffinate, which constitutes the high-level liquid waste.^[1] A portion of the rhodium may also be found in insoluble residues that form during fuel dissolution.^[6]

Challenges Posed by Rhodium-106

The presence of ^{106}Rh in HLLW presents several significant challenges for nuclear fuel reprocessing and waste management:

- **High Radioactivity and Heat Load:** The decay of ^{106}Rh releases high-energy beta particles, making it a major contributor to the overall radioactivity and heat generation of HLLW in the initial years of storage.^[4] This high heat load must be managed to ensure the integrity of storage tanks and can complicate the subsequent vitrification process.
- **Complex and Inert Chemistry:** The diverse and kinetically inert speciation of rhodium in nitric acid makes its separation and recovery difficult.^[9] Its tendency to form polynuclear species further complicates its chemical behavior.^{[1][9]}
- **Interference with Vitrification:** Platinum group metals, including rhodium, have low solubility in the borosilicate glass matrix used for the vitrification of HLLW. Their presence can lead to the formation of conductive crystalline phases within the glass, which can negatively impact the vitrification process and the long-term stability of the vitrified waste form.^[4]

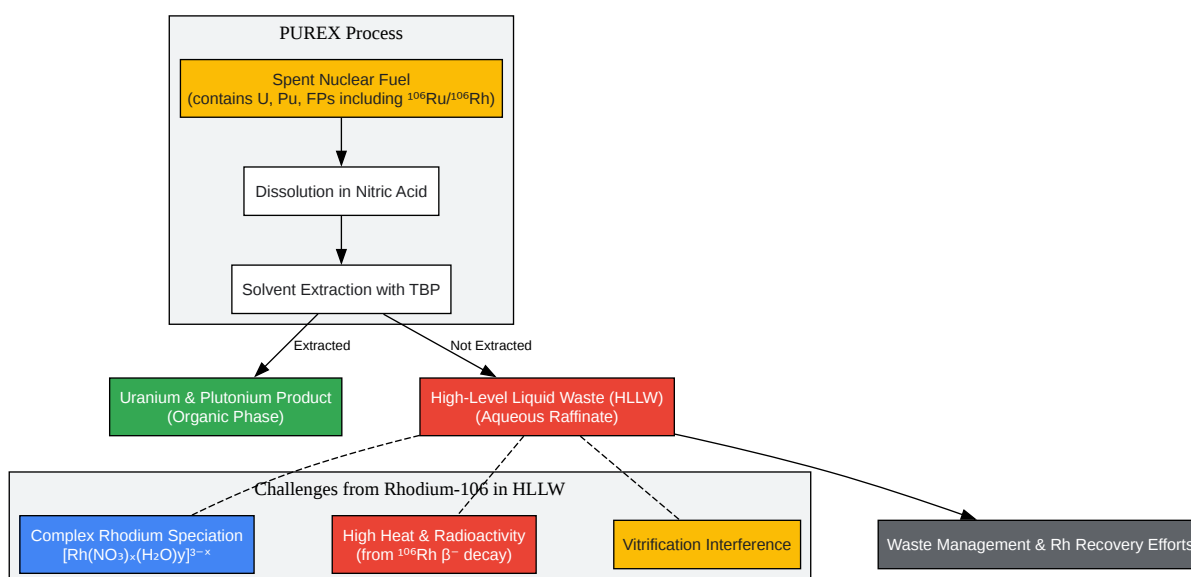
Below is a diagram illustrating the decay chain of ^{106}Ru to the stable ^{106}Pd .



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Decay chain of Ruthenium-106 to stable Palladium-106.

The following diagram illustrates the pathway of rhodium in the PUREX process and the associated challenges.



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Fate of **Rhodium-106** in the PUREX process and resulting challenges.

Experimental Protocols for Rhodium Separation

The recovery of rhodium from HLLW is of interest due to its high economic value and to simplify waste management. Various methods, including solvent extraction and ion exchange, have been investigated.

Protocol 1: Solvent Extraction of Rhodium from Simulated HLLW

This protocol describes a general procedure for the solvent extraction of rhodium from a simulated nitric acid-based HLLW solution.

1. Preparation of Simulated HLLW:

- Prepare an aqueous solution of 3 M nitric acid.
- Dissolve non-radioactive nitrates of metals typically found in HLLW to their representative concentrations. This should include other platinum group metals (e.g., Pd, Ru) and major fission products (e.g., Cs, Sr, Nd).
- Add a stable rhodium salt (e.g., $\text{Rh}(\text{NO}_3)_3$) to achieve a concentration representative of spent fuel (e.g., 0.1 - 1.0 g/L).^[9]

2. Preparation of the Organic Solvent:

- Prepare a solution of a suitable extractant in a non-polar organic diluent. For example, a solution of N,N,N',N',N'',N''-hexaoctylnitriloacetamide (HONTA) in n-dodecane.^[10]

3. Extraction Procedure:

- In a sealed separation vessel, combine equal volumes of the simulated HLLW and the organic solvent.
- Agitate the mixture vigorously for a predetermined time (e.g., 30 minutes) to facilitate mass transfer.
- Maintain a constant temperature, as extraction efficiency can be temperature-dependent.
- Allow the aqueous and organic phases to separate.
- Collect samples from both phases for analysis.

4. Analysis:

- Determine the concentration of rhodium in the aqueous and organic phases using a suitable analytical technique, such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS).
- Calculate the distribution coefficient (K_d) and extraction efficiency.

5. Back-Extraction (Stripping):

- To recover the extracted rhodium from the organic phase, contact it with a suitable stripping agent, such as a dilute acid solution or a complexing agent solution.
- Repeat the agitation and phase separation steps.
- Analyze the rhodium concentration in the resulting aqueous strip solution.

Protocol 2: Ion Exchange Chromatography for Rhodium Recovery

This protocol outlines a general method for separating rhodium from simulated HLLW using an anion exchange resin.

1. Preparation of Simulated HLLW:

- Prepare the simulated HLLW as described in Protocol 1, ensuring the nitric acid concentration is optimized for resin performance (typically around 3 M for some anion exchangers).[\[3\]](#)[\[11\]](#)

2. Resin and Column Preparation:

- Select a strongly basic anion exchange resin (e.g., Dowex 1x8).[\[3\]](#)[\[11\]](#)
- Prepare a slurry of the resin in deionized water and pack it into a chromatography column to the desired bed height.
- Pre-condition the resin by passing several column volumes of 3 M nitric acid through it until the effluent has the same acidity as the influent.

3. Loading:

- Pass the simulated HLLW solution through the prepared column at a controlled flow rate.
- Collect the column effluent (the raffinate) in fractions.

4. Washing:

- After loading, wash the column with a few column volumes of 3 M nitric acid to remove any weakly bound or non-adsorbed species.

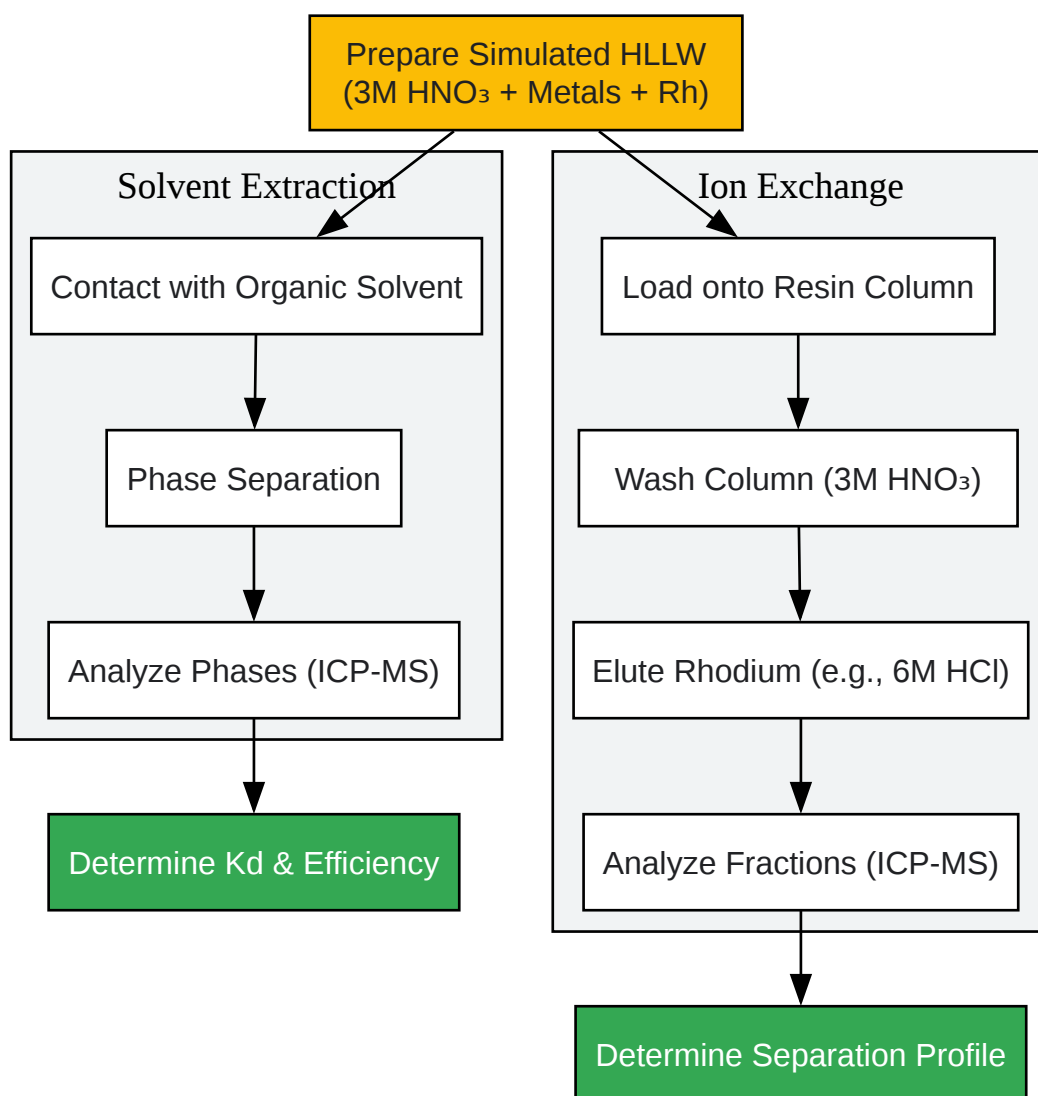
5. Elution:

- Elute the adsorbed rhodium from the resin using a suitable eluent. A solution of 6 M HCl has been shown to be effective for eluting rhodium.[\[11\]](#)
- Collect the eluate in fractions.

6. Analysis:

- Analyze the collected raffinate and eluate fractions for rhodium and other metal concentrations using ICP-MS or a similar technique to determine the separation efficiency and purity of the recovered rhodium.

The workflow for a typical rhodium separation experiment is depicted below.



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Experimental workflow for rhodium separation studies.

Conclusion

Rhodium-106, through its parent ¹⁰⁶Ru, is an unavoidable and challenging component in the reprocessing of spent nuclear fuel. Its high decay energy and complex chemical behavior in the nitric acid media of the PUREX process create significant hurdles for the management and solidification of high-level liquid waste. However, the economic value of rhodium provides a strong incentive for the development of effective separation and recovery technologies. Ongoing research into advanced solvent extraction, ion exchange, and other separation techniques continues to improve our ability to manage this problematic yet valuable fission product, aiming to enhance the safety and sustainability of the nuclear fuel cycle.

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